

A Technical Guide to Treprostinil-d4 for Research Applications

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Compound of Interest

Compound Name: Treprostinil-d4

Cat. No.: B15144528

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Treprostinil-d4**, a deuterated analog of the synthetic prostacyclin mimetic, Treprostinil. This guide is intended for researchers, scientists, and drug development professionals utilizing **Treprostinil-d4** as an internal standard in quantitative bioanalysis and for various research applications.

Overview of Treprostinil and the Role of Deuterated Analogs

Treprostinil is a stable analog of prostacyclin (PGI₂) used in the treatment of pulmonary arterial hypertension (PAH). Its mechanism of action involves the activation of the prostacyclin receptor (IP receptor), a G-protein coupled receptor. This activation stimulates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) and subsequent activation of Protein Kinase A (PKA). The PKA signaling cascade ultimately results in vasodilation and inhibition of platelet aggregation.^{[1][2]}

Deuterated analogs, such as **Treprostinil-d4**, are essential tools in pharmacokinetic and metabolic studies. The substitution of hydrogen atoms with deuterium results in a molecule with a higher mass but nearly identical chemical properties to the parent compound. This mass difference allows for its use as an ideal internal standard in mass spectrometry-based assays, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), for the accurate quantification of Treprostinil in biological matrices.

Sourcing Treprostinil-d4 for Research

Several reputable suppliers provide **Treprostinil-d4** for research purposes. When selecting a supplier, it is crucial to consider factors such as the compound's purity, isotopic enrichment, available formats, and the supplier's quality management certifications.

Below is a summary of information from prominent suppliers. Researchers should always request a certificate of analysis (CoA) for lot-specific data.

Supplier	Product Number	Molecular Formula	Molecular Weight	Stated Purity	Isotopic Enrichment
LGC Standards	TRC-T719502-25MG	C ₂₃ H ₃₀ D ₄ O ₅	394.54	Information not publicly available	Information not publicly available
Pharmaffiliates	PA STI 084200	C ₂₃ H ₃₀ D ₄ O ₅	394.54	Information not publicly available	Information not publicly available
CymitQuimica	TR-T719502	C ₂₃ H ₃₀ D ₄ O ₅	394.538	Information not publicly available	Information not publicly available

Note: Detailed quantitative data such as purity and isotopic enrichment are typically provided on the Certificate of Analysis which should be requested from the supplier prior to purchase.

Experimental Protocols: Quantification of Treprostinil using a Deuterated Internal Standard

While a specific protocol detailing the use of **Treprostinil-d4** was not identified in the public domain, the following LC-MS/MS methodology for the quantification of Treprostinil using a different deuterated internal standard (6-keto Prostaglandin F1 α -d4) can be readily adapted. The principles of sample preparation, chromatographic separation, and mass spectrometric detection remain the same.

Sample Preparation (Protein Precipitation)

- To 100 μ L of the biological sample (e.g., plasma, serum), add 10 μ L of the internal standard working solution (**Treprostinil-d4** in a suitable solvent like methanol or acetonitrile).
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 30 seconds.
- Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to ensure separation of Treprostinil from matrix components. For example:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20-80% B
 - 2.5-3.0 min: 80% B
 - 3.0-3.1 min: 80-20% B
 - 3.1-4.0 min: 20% B

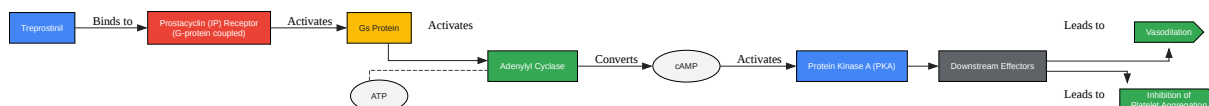
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- MRM Transitions:
 - Treprostinil: Precursor ion (Q1) m/z 389.2 $\rightarrow$ Product ion (Q3) m/z 245.2
 - **Treprostinil-d4**: Precursor ion (Q1) m/z 393.2 $\rightarrow$ Product ion (Q3) m/z 249.2 (Predicted, requires experimental confirmation)

Note: The specific MRM transitions for **Treprostinil-d4** should be optimized by direct infusion of the standard into the mass spectrometer.

Visualizing Key Pathways and Workflows

Treprostinil Signaling Pathway

The following diagram illustrates the primary signaling pathway of Treprostinil.

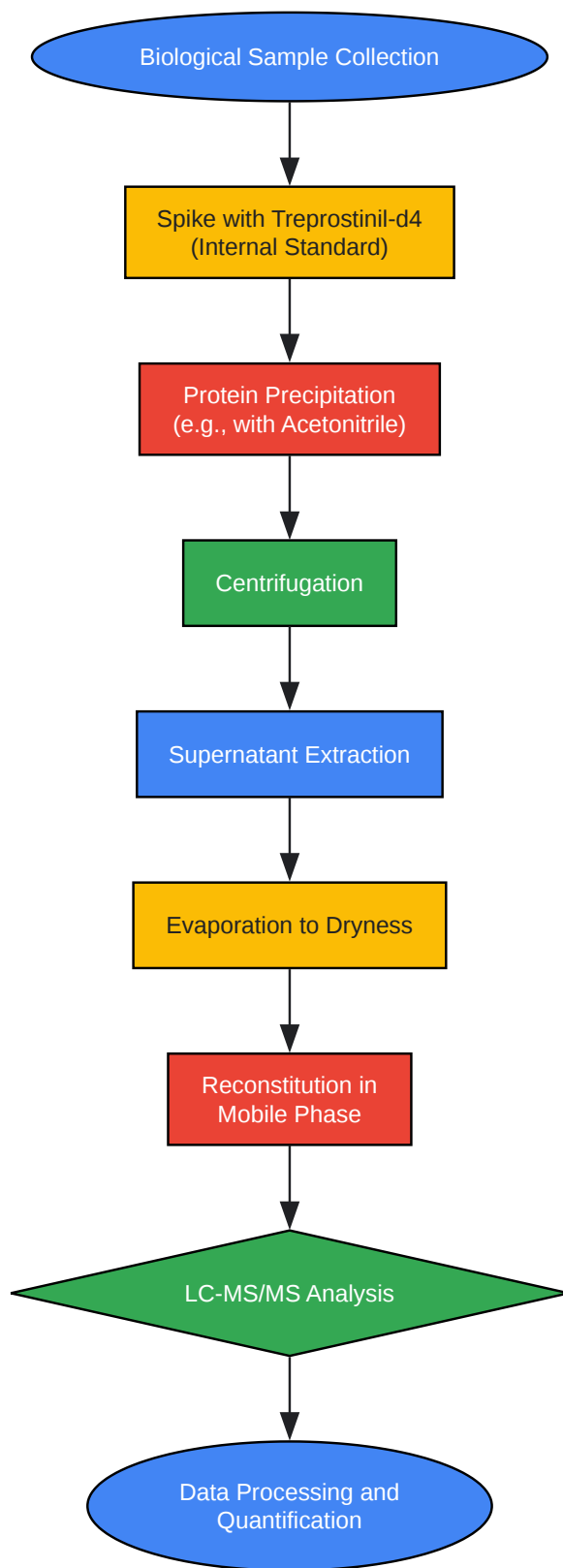


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Treprostinil signaling cascade.

Experimental Workflow for Treprostinil Quantification

This diagram outlines the typical workflow for quantifying Treprostinil in biological samples using an internal standard.

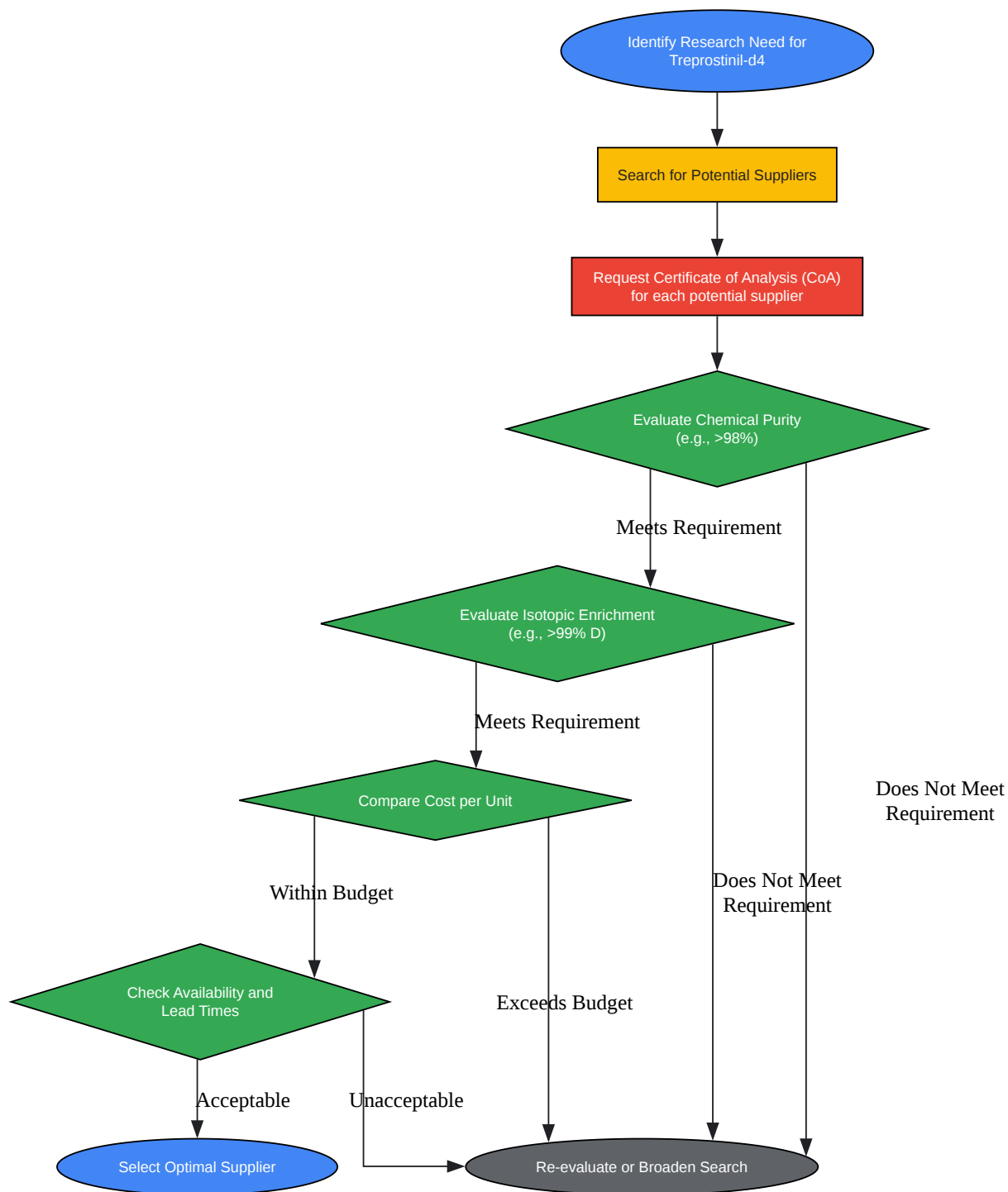


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LC-MS/MS sample preparation workflow.

Supplier Selection Logic

The decision-making process for selecting a suitable **Treprostinil-d4** supplier is depicted below.



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Logical flow for supplier qualification.

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